

# 3',4'-Dichloropropiophenone molecular structure and weight

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## Compound of Interest

Compound Name: 3',4'-Dichloropropiophenone

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## Technical Guide: 3',4'-Dichloropropiophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and key chemical properties of **3',4'-Dichloropropiophenone**. It includes a detailed experimental protocol for its synthesis via Friedel-Crafts acylation and relevant data presented for ease of reference.

## Molecular Structure and Properties

**3',4'-Dichloropropiophenone**, with the IUPAC name 1-(3,4-dichlorophenyl)propan-1-one, is a chemical intermediate utilized in the synthesis of various organic compounds.<sup>[1]</sup> Its core structure consists of a propiophenone scaffold substituted with two chlorine atoms on the phenyl ring at the 3' and 4' positions.

## Chemical and Physical Data

The key quantitative data for **3',4'-Dichloropropiophenone** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>8</sub> Cl <sub>2</sub> O	[1][2][3]
Molecular Weight	203.06 g/mol	[2][3]
CAS Number	6582-42-9	[1][4][5]
Appearance	Colorless to pale yellow liquid or solid	[1]
Synonyms	1-(3,4-Dichlorophenyl)propan-1-one	[1][5][6]

## Spectroscopic Data

While specific peak data is not readily available in all public sources, the expected spectroscopic characteristics are as follows:

- <sup>1</sup>H NMR: The spectrum would show signals corresponding to the ethyl group (a triplet and a quartet) and the aromatic protons on the dichlorinated phenyl ring.
- <sup>13</sup>C NMR: The spectrum would display peaks for the carbonyl carbon, the two carbons of the ethyl group, and the carbons of the aromatic ring, with the chlorinated carbons showing characteristic shifts.
- IR Spectroscopy: The infrared spectrum would exhibit a strong absorption band characteristic of the carbonyl (C=O) stretching vibration, typically in the range of 1680-1700 cm<sup>-1</sup>.

## Synthesis Protocol: Friedel-Crafts Acylation

The synthesis of **3',4'-Dichloropropiophenone** can be achieved via the Friedel-Crafts acylation of 1,2-dichlorobenzene with propanoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl<sub>3</sub>).<sup>[7][8]</sup> The following is a representative experimental protocol.

## Materials and Reagents

- 1,2-Dichlorobenzene
- Propanoyl chloride
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Dichloromethane (anhydrous)
- Hydrochloric acid (concentrated)
- Ice
- Sodium sulfate (anhydrous)
- Pentane (for recrystallization)

## Experimental Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, suspend anhydrous aluminum chloride (1.25 eq.) in anhydrous dichloromethane at  $0^\circ\text{C}$  (ice bath).
- **Addition of Acylating Agent:** Slowly add a solution of propanoyl chloride (1.0 eq.) in anhydrous dichloromethane to the aluminum chloride suspension while maintaining the temperature at  $0^\circ\text{C}$ .[\[7\]](#)
- **Addition of Aromatic Substrate:** Following the addition of propanoyl chloride, add a solution of 1,2-dichlorobenzene (1.0 eq.) in anhydrous dichloromethane dropwise to the reaction mixture, again keeping the temperature at  $0^\circ\text{C}$ .[\[7\]](#)
- **Reaction Progression:** Stir the reaction mixture at  $0^\circ\text{C}$  for 2 hours, then allow it to warm to room temperature and stir for an additional 12 hours.[\[7\]](#)[\[8\]](#)
- **Work-up:** Carefully pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated hydrochloric acid to quench the reaction and decompose the aluminum chloride complex.[\[7\]](#)

- Extraction: Separate the organic layer and extract the aqueous layer twice with dichloromethane.[7][8]
- Washing and Drying: Combine the organic extracts and wash them twice with water. Dry the organic phase over anhydrous sodium sulfate.[7]
- Purification: Remove the solvent under reduced pressure. The resulting crude product can be purified by recrystallization from pentane to yield **3',4'-Dichloropropiophenone**. [7]

## Visualizations

### Molecular Structure

Caption: Molecular structure of **3',4'-Dichloropropiophenone**.

### Synthesis Workflow



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Caption: Workflow for the synthesis of **3',4'-Dichloropropiophenone**.

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